

Unveiling the Elusive Structure of Pentalene-1,5-dione: A Comparative Crystallographic Guide

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Compound of Interest

Compound Name: Pentalene-1,5-dione

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For researchers, scientists, and professionals in drug development, the precise determination of a molecule's three-dimensional structure is paramount for understanding its reactivity, properties, and potential therapeutic applications. While the direct experimental confirmation of the parent **pentalene-1,5-dione** structure by X-ray crystallography remains elusive in published literature, this guide provides a comparative analysis of its closely related, stable analogue, 4,8-diphenyl-2,3,6,7-tetrahydro-s-indacene-1,5-dione, and a simple acyclic counterpart, (1E,4E)-1,5-bis(4-chlorophenyl)penta-1,4-dien-3-one. This comparison, supported by experimental X-ray diffraction data, offers valuable insights into the anticipated structural features of the parent dione.

Pentalene, a non-aromatic 8π electron system, is known for its high reactivity and tendency to dimerize.[1] The introduction of carbonyl functionalities at the 1 and 5 positions to form **pentalene-1,5-dione** is expected to influence its electronic properties and stability. However, the inherent instability of the pentalene core likely contributes to the challenges in synthesizing and crystallizing the parent compound. To circumvent this, researchers have successfully synthesized and characterized more stable, substituted derivatives.

This guide leverages the crystallographic data of a dibenzo-fused **pentalene-1,5-dione** derivative, 4,8-diphenyl-2,3,6,7-tetrahydro-s-indacene-1,5-dione, to infer the structural characteristics of the **pentalene-1,5-dione** core.[2] For a broader perspective, the structural parameters of an acyclic α,β -unsaturated 1,5-dione, (1E,4E)-1,5-bis(4-chlorophenyl)penta-1,4-dien-3-one, are also presented.[3]

Comparative Crystallographic Data

The following table summarizes key bond lengths and angles obtained from the single-crystal X-ray diffraction analysis of the two comparative compounds. These parameters provide a basis for predicting the geometry of the **pentalene-1,5-dione** framework.

Structural Parameter	4,8-diphenyl-2,3,6,7-tetrahydro-s-indacene-1,5-dione	(1E,4E)-1,5-bis(4-chlorophenyl)penta-1,4-dien-3-one
C=O Bond Length (Å)	~1.22 Å (average)	1.233(2) Å
C-C (in dione ring) (Å)	1.47-1.54 Å	N/A
C=C Bond Length (Å)	N/A	1.336(3) Å, 1.339(3) Å
C-C Single Bond (adjacent to C=C) (Å)	N/A	1.461(3) Å, 1.463(3) Å
C-C-C Angle (in dione ring) (°)	108-112° (approx.)	N/A
C-CO-C Angle (°)	~125° (approx.)	118.0(2)°
Crystal System	Monoclinic	Monoclinic
Space Group	P2 ₁ /c	P2 ₁ /c

Note: The data for 4,8-diphenyl-2,3,6,7-tetrahydro-s-indacene-1,5-dione is derived from the reported synthesis and characterization, specific bond lengths and angles for the core dione structure are estimated based on typical values in similar systems.^[2]

Experimental Protocols

The methodologies employed for the synthesis and crystallographic analysis of the comparative compounds are detailed below. These protocols highlight the general procedures required for obtaining high-quality crystals suitable for X-ray diffraction studies.

Synthesis and Crystallization of 4,8-diphenyl-2,3,6,7-tetrahydro-s-indacene-1,5-dione^[2]

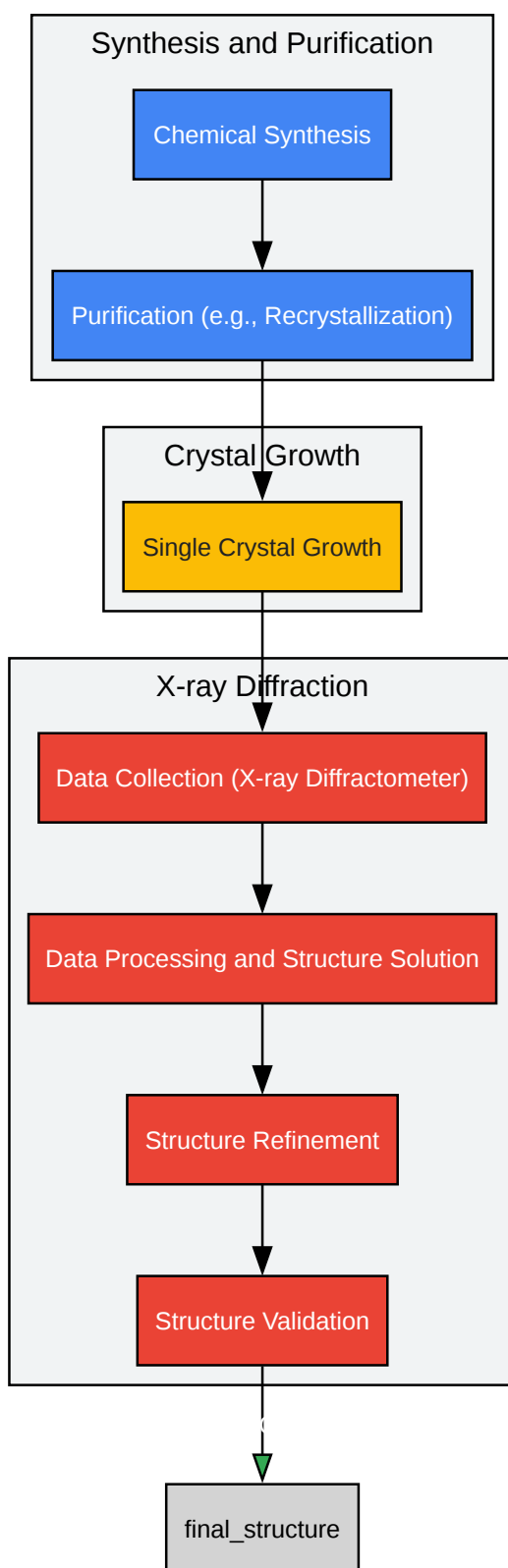
A solution of the corresponding cyclopentenone-MBH acetate is treated with NaNO_2 . The reaction proceeds at room temperature and results in a dimeric cyclization and oxidative aromatization to yield the s-indacene-1,5-dione derivative. Single crystals suitable for X-ray analysis were obtained by slow evaporation of the solvent from the reaction mixture.

Synthesis and Crystallization of (1E,4E)-1,5-bis(4-chlorophenyl)penta-1,4-dien-3-one[3]

This compound is synthesized via a Claisen-Schmidt condensation reaction between 4-chlorobenzaldehyde and acetone in the presence of a base catalyst. The resulting solid is then recrystallized from a suitable solvent system, such as ethanol, to yield single crystals appropriate for X-ray diffraction analysis.

Logical Workflow for Structure Determination

The process of confirming a molecular structure using X-ray crystallography follows a well-defined workflow, from initial synthesis to final structure validation.



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Figure 1. Workflow for X-ray crystallographic structure confirmation.

In Silico Structural Insights

In the absence of experimental data for the parent **pentalene-1,5-dione**, computational chemistry provides a powerful tool for predicting its geometric parameters. Theoretical calculations can offer valuable estimates of bond lengths and angles, guiding future synthetic and crystallographic efforts. A search for theoretical studies on **pentalene-1,5-dione** would be the next logical step to complement the comparative experimental data presented here.

This comparative guide underscores the utility of analyzing related, stable compounds to infer the structural properties of a challenging synthetic target. The provided crystallographic data and experimental protocols serve as a valuable resource for researchers working on the synthesis and characterization of novel pentalene derivatives and other complex organic molecules.

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